

Standard Operating Procedure for the Preparation of N-Nitrosodibutylamine-d18 Stock Solution

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Compound of Interest

Compound Name: *N-Nitrosodibutylamine-d18*

Cat. No.: *B12398071*

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Purpose

This document provides a detailed standard operating procedure (SOP) for the safe and accurate preparation of a stock solution of **N-Nitrosodibutylamine-d18**. This procedure is intended for use by trained researchers, scientists, and drug development professionals in a controlled laboratory setting.

Scope

This SOP applies to the preparation of **N-Nitrosodibutylamine-d18** stock solutions from a neat (liquid) or solid form. The procedures outlined cover material handling, safety precautions, solution preparation, and storage.

Responsibilities

It is the responsibility of the user to read, understand, and adhere to this SOP. The user must also comply with all applicable institutional and national safety regulations regarding the handling of hazardous chemicals. Any deviations from this procedure must be documented and approved by the laboratory supervisor.

Materials and Equipment

Chemicals

- **N-Nitrosodibutylamine-d18** (CAS: 1219798-82-9)[1][2][3]
- High-purity solvent (e.g., Methanol, Dimethyl Sulfoxide (DMSO), Dichloromethane). The choice of solvent will depend on the specific analytical requirements.[1][2][4][5]

Equipment

- Analytical balance (readable to at least 0.1 mg)
- Calibrated volumetric flasks (Class A)
- Calibrated pipettes (Class A) or calibrated positive displacement micropipettes
- Fume hood or other certified containment device[6]
- Personal Protective Equipment (PPE):
 - Safety glasses with side shields or goggles[1][7]
 - Chemical-resistant gloves (e.g., nitrile)[1][7]
 - Laboratory coat[1][7]
- Vortex mixer
- Sonicator (optional, for aiding dissolution)[2]
- Amber glass vials for storage[8]

Safety Precautions

N-Nitrosodibutylamine-d18 is suspected of causing cancer and is harmful if swallowed.[1][9]
Handle this compound with extreme care in a designated area.

- All handling of the neat material and concentrated solutions, including weighing and dissolution, must be performed within a certified fume hood to avoid inhalation of vapors.[6]
- Wear appropriate PPE at all times.[1][7]

- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water and seek medical advice.[7]
- Do not eat, drink, or smoke in the laboratory area.[7][10]
- Consult the Safety Data Sheet (SDS) for **N-Nitrosodibutylamine-d18** before starting any work.[1][7][8][9]
- Dispose of all waste, including empty containers and contaminated materials, as hazardous waste according to institutional and national regulations.[6][11]

Quantitative Data Summary

The following tables summarize key quantitative data for **N-Nitrosodibutylamine-d18**.

Table 1: Physicochemical Properties

Property	Value	Reference
Chemical Formula	C ₈ D ₁₈ N ₂ O	[1][2][3]
Molecular Weight	176.35 g/mol	[2][4][12]
Appearance	Pale yellow oily liquid	[1][8][13]
CAS Number	1219798-82-9	[1][2][3]

Table 2: Storage Conditions

Form	Storage Temperature	Reference
Neat/Pure	-20°C for long-term (3 years)	[2]
2-8°C or 4°C for shorter-term (2 years)	[2][3][4]	
In Solvent	-80°C (6 months) or -20°C (1 month)	[2]

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 1 mg/mL stock solution of **N-Nitrosodibutylamine-d18**. The concentration can be adjusted as needed by modifying the amount of solute and solvent.

Preparation of the Work Area

- Ensure the fume hood is clean and operational.
- Gather all necessary materials and equipment.
- Label the volumetric flask and storage vials with the compound name, concentration, solvent, preparation date, and your initials.

Weighing the N-Nitrosodibutylamine-d18

- Place a clean, dry weighing vessel (e.g., a small glass vial) on the analytical balance and tare it.
- Carefully transfer the desired amount of **N-Nitrosodibutylamine-d18** into the weighing vessel. For a 10 mL stock solution of 1 mg/mL, you will need 10 mg.
- Record the exact weight of the compound.

Dissolution

- Carefully transfer the weighed **N-Nitrosodibutylamine-d18** to a 10 mL Class A volumetric flask.
- Add a small amount of the chosen solvent (e.g., Methanol) to the weighing vessel to rinse any residual compound and transfer the rinse to the volumetric flask. Repeat this step two more times.
- Add solvent to the volumetric flask until it is approximately half-full.
- Swirl the flask gently or use a vortex mixer at a low setting to dissolve the compound completely. If necessary, sonicate the solution for a few minutes to aid dissolution.[2]

- Once the compound is fully dissolved, allow the solution to return to room temperature if sonication was used.
- Carefully add the solvent to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.

Calculation of the Exact Concentration

The exact concentration of the stock solution should be calculated based on the actual weight of the compound used.

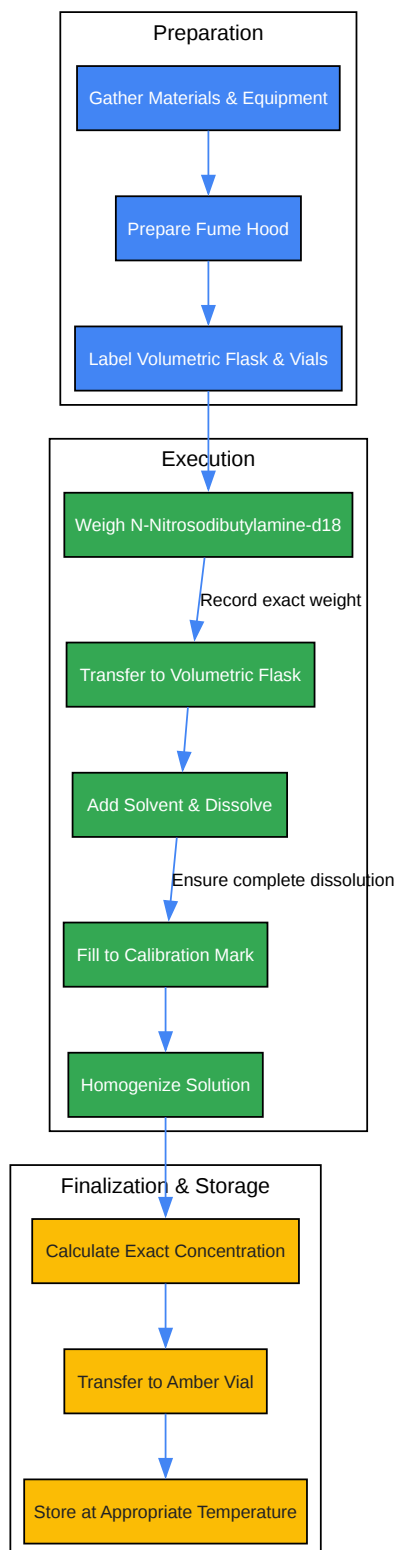
Concentration (mg/mL) = (Weight of compound in mg) / (Volume of volumetric flask in mL)

Storage

- Transfer the prepared stock solution to a pre-labeled amber glass vial.[\[8\]](#)
- Store the vial at the appropriate temperature as indicated in Table 2. For solutions in methanol, storage at -20°C is recommended.[\[2\]](#)

Diagrams

Workflow for N-Nitrosodibutylamine-d18 Stock Solution Preparation

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Caption: Workflow for the preparation of **N-Nitrosodibutylamine-d18** stock solution.

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